

Managing respiratory and skin irritation risks of 1-Chloro-2-iodobenzene

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Compound of Interest

Compound Name: 1-Chloro-2-iodobenzene

Cat. No.: B047295

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Technical Support Center: 1-Chloro-2-iodobenzene

This technical support center provides essential information for researchers, scientists, and drug development professionals on managing the respiratory and skin irritation risks associated with **1-Chloro-2-iodobenzene** (CAS: 615-41-8).

Section 1: Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-Chloro-2-iodobenzene**?

A1: **1-Chloro-2-iodobenzene** is classified as a hazardous substance with the following primary risks^{[1][2][3]}:

- Skin Irritation (Category 2): Causes skin irritation.^{[1][2]}
- Serious Eye Irritation (Category 2): Causes serious eye irritation.^{[1][2]}
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.^{[1][2]}

Q2: What immediate first aid measures should be taken in case of exposure?

A2: In case of accidental exposure, the following first aid measures are recommended:

- Inhalation: Remove the individual to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, seek medical attention.[3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. Contaminated clothing should be removed and washed before reuse.[3]
- Eye Contact: Rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so and continue rinsing. If eye irritation persists, get medical advice or attention.[3]
- Ingestion: If swallowed, and the person is conscious, rinse their mouth with water and drink 2-4 cupfuls of milk or water. Do NOT induce vomiting. Seek immediate medical assistance.

Q3: What personal protective equipment (PPE) is required when handling **1-Chloro-2-iodobenzene**?

A3: To minimize exposure risks, the following PPE should be worn:

- Eye/Face Protection: Chemical safety goggles or a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.
- Respiratory Protection: In well-ventilated areas, respiratory protection may not be required. However, if vapors or mists are generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Q4: How should **1-Chloro-2-iodobenzene** be stored safely?

A4: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[4] It is also noted to be light-sensitive.

Section 2: Troubleshooting Guide for Experimental Use

This section addresses potential issues that may arise during the experimental use of **1-Chloro-2-iodobenzene**, particularly in common organic synthesis reactions like Suzuki couplings.

Q5: My Suzuki coupling reaction with **1-Chloro-2-iodobenzene** is not working or giving low yields. What are the common causes and solutions?

A5: Failure in Suzuki coupling reactions involving aryl halides like **1-Chloro-2-iodobenzene** can be due to several factors. Here are some troubleshooting steps:

- **Catalyst and Ligand Choice:** 2-chloropyridines, which have similar electronic properties to 2-chloriodobenzene, are less reactive than their bromo or iodo counterparts, making the oxidative addition step slower. A more active catalyst system, often with electron-rich and bulky phosphine ligands, may be necessary. Standard catalysts like $\text{Pd}(\text{PPh}_3)_4$ might not be effective.[\[5\]](#)
- **Catalyst Inhibition:** The lone pairs on the iodine and chlorine atoms can coordinate with the palladium catalyst, potentially inhibiting its activity.
- **Base Selection:** The choice of base is crucial. While inorganic bases like K_2CO_3 or Cs_2CO_3 are common, they can be sensitive to moisture. Ensure the base is anhydrous if required by the reaction conditions.
- **Solvent and Degassing:** Ensure the solvent is thoroughly degassed to remove oxygen, which can lead to the homocoupling of the boronic acid and deactivate the catalyst.[\[5\]](#)[\[6\]](#)
- **Side Reactions:**
 - **Protodeboronation:** The boronic acid can be replaced by a proton from water or solvent. Using anhydrous conditions or a more stable boronate ester (e.g., pinacol ester) can mitigate this.[\[5\]](#)[\[6\]](#)
 - **Homocoupling:** This is often caused by the presence of oxygen.[\[5\]](#)
 - **Dehalogenation:** The starting material can be reduced. This can be influenced by the solvent and base combination.[\[5\]](#)

Q6: I am observing an unexpected color change or precipitate in my reaction mixture. What could this indicate?

A6: Unexpected changes can signal several issues:

- **Catalyst Decomposition:** A change in the catalyst's appearance, such as turning black, can indicate the formation of palladium black, a sign of catalyst decomposition. While some color change is normal, rapid and extensive precipitation may suggest the reaction is not proceeding as expected.
- **Insolubility:** The starting material, intermediates, or the final product may have poor solubility in the chosen solvent, leading to precipitation and hindering the reaction.^[7] Consider a different solvent system or running the reaction at a higher temperature.
- **Side Product Formation:** The precipitate could be an insoluble side product from one of the pathways mentioned in the previous question.

Q7: How can I effectively purify my product from a reaction involving **1-Chloro-2-iodobenzene**?

A7: Purification strategies will depend on the nature of your product and the impurities.

- **Extraction:** A standard aqueous workup to remove the base and other water-soluble impurities is a good first step.
- **Chromatography:** Column chromatography on silica gel is a common method for purifying products from Suzuki couplings and other reactions with **1-Chloro-2-iodobenzene**. A gradient of non-polar to moderately polar solvents (e.g., hexanes and ethyl acetate) is typically effective.
- **Distillation:** If the product is a liquid with a significantly different boiling point from the starting material and other impurities, distillation under reduced pressure can be an option.
- **Recrystallization:** If the product is a solid, recrystallization from an appropriate solvent system can be a highly effective purification technique.

Section 3: Data Presentation

Specific quantitative toxicological data such as LD50 (median lethal dose) or LC50 (median lethal concentration) for **1-Chloro-2-iodobenzene** are not readily available in the public domain. However, its hazard classification provides a clear indication of its irritation potential.

Hazard Classification	GHS Category	Hazard Statement	Source
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1] [2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[1] [2]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation	[1] [2]

Section 4: Experimental Protocols

The following are summaries of standardized OECD protocols for assessing skin and respiratory irritation. These are not specific to **1-Chloro-2-iodobenzene** but represent the standard methodologies for such assessments.

Experimental Protocol for In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD TG 439)

This test evaluates the potential of a chemical to cause skin irritation by measuring its effect on the viability of a reconstructed human epidermis model.

- **Tissue Preparation:** Commercially available RhE models are equilibrated in a 6-well plate containing culture medium.
- **Application of Test Substance:** A fixed dose of the test substance is applied directly to the surface of the epidermal model.

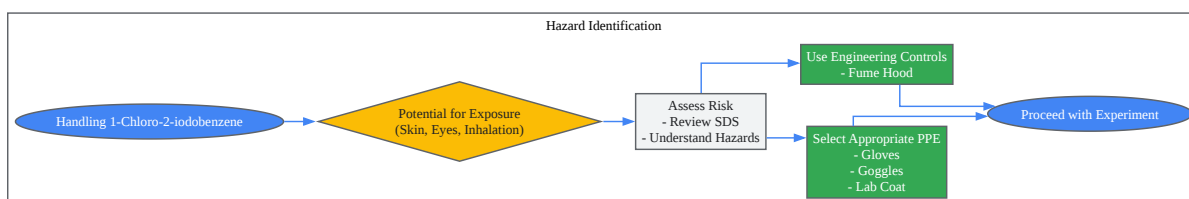
- **Exposure and Post-Incubation:** After a defined exposure period, the tissues are rinsed to remove the test substance and then placed back into incubation with fresh medium.
- **Viability Assessment:** Tissue viability is measured using a quantitative assay, such as the MTT assay, which measures the metabolic activity of viable cells. A reduction in cell viability below a certain threshold indicates that the substance is an irritant.
- **Classification:**
 - Viability > 50%: Not classified as an irritant.
 - Viability ≤ 50%: Classified as an irritant (GHS Category 2).

Experimental Protocol for Subacute Inhalation Toxicity: 28-Day Study (OECD TG 412)

This study provides information on the health hazards likely to arise from repeated exposure by inhalation over a 28-day period.

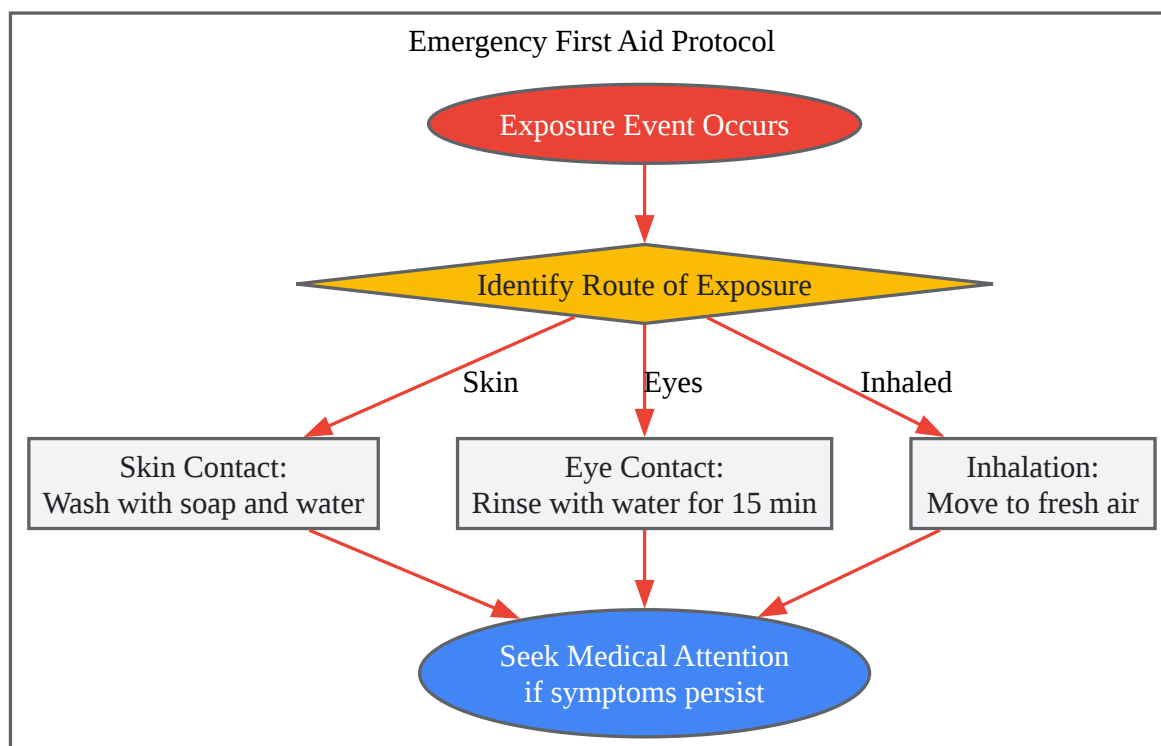
- **Animal Selection:** Typically, young adult rats are used.
- **Exposure Groups:** At least three concentration levels of the test substance are used, along with a control group exposed to clean air. Each group consists of an equal number of male and female animals.
- **Exposure Conditions:** Animals are exposed to the test substance as a gas, vapor, or aerosol for 6 hours per day, 5-7 days a week, for 28 days.
- **Observations:** Animals are observed daily for signs of toxicity. Body weight and food/water consumption are monitored weekly.
- **Clinical Pathology and Histopathology:** At the end of the study, blood and urine samples are collected for analysis. A full necropsy is performed on all animals, and tissues, particularly from the respiratory tract, are examined histopathologically.
- **Data Analysis:** The data are analyzed to determine the no-observed-adverse-effect concentration (NOAEC) and to characterize the toxicological profile of the substance.

Section 5: Visualizations



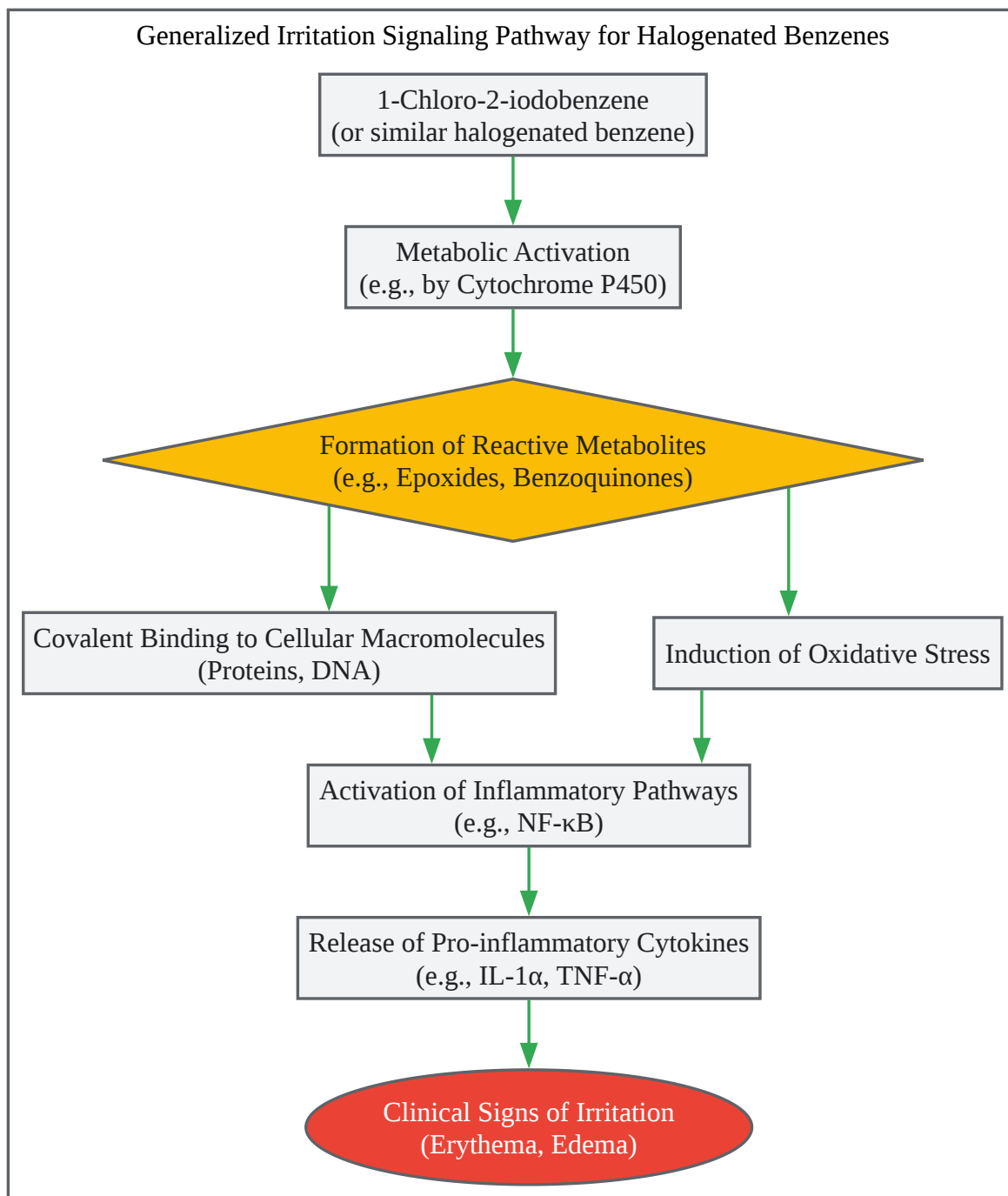
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Caption: Workflow for hazard identification and control when handling **1-Chloro-2-iodobenzene**.



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Caption: Decision tree for first aid response to **1-Chloro-2-iodobenzene** exposure.



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Caption: A generalized biochemical pathway for irritation induced by halogenated benzenes.

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